

# Application Notes and Protocols for Acid Yellow 61 in Leather Dyeing Research

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These application notes provide a comprehensive overview of the use of **Acid Yellow 61** in leather dyeing research. The information is compiled from various sources to guide researchers in developing and optimizing their dyeing protocols. While specific quantitative data for exhaustion and fixation of **Acid Yellow 61** on leather is not readily available in the reviewed literature, this document presents general methodologies and known performance characteristics.

## Introduction to Acid Yellow 61 in Leather Dyeing

**Acid Yellow 61**, a monoazo acid dye, is utilized in the leather industry to achieve vibrant yellow shades.[1][2] Its application is particularly relevant for chrome-tanned leather, where the anionic nature of the dye interacts with the cationic character of the leather substrate under acidic conditions.[3] Achieving uniform and deep coloration with good fastness properties depends on the careful control of dyeing parameters such as pH, temperature, and the use of appropriate auxiliaries.[4]

#### Chemical Properties of Acid Yellow 61:

Appearance: Yellow powder[5]

Solubility: Soluble in water[5]



Ionic Nature: Anionic

## **Quantitative Data: Color Fastness Properties**

While specific research data on the exhaustion and fixation rates of **Acid Yellow 61** on leather is limited in the public domain, some manufacturers provide general color fastness ratings. These ratings are crucial for assessing the durability of the dyed leather.

Fastness Test	Standard	Rating
Light Fastness	ISO	5-6
Soaping (Fading)	ISO	4
Soaping (Staining)	ISO	4
Perspiration (Fading)	ISO	4
Perspiration (Staining)	ISO	4-5

Note: The ratings are on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

# **Experimental Protocols for Leather Dyeing**

The following is a general protocol for dyeing chrome-tanned leather with acid dyes like **Acid Yellow 61**. Researchers should consider this a starting point and optimize the parameters based on their specific leather substrate and desired outcome.

## **Materials and Reagents**

- Chrome-tanned leather (shaved to a uniform thickness)
- Acid Yellow 61
- Formic acid (or other suitable organic acid)
- Ammonia
- Leveling agent (e.g., sulphated oils)



- Fixing agent (e.g., cationic fixing agent)
- Deionized water

## **Equipment**

- Laboratory-scale dyeing drum or vessel
- Water bath or other temperature control system
- pH meter
- Spectrophotometer (for exhaustion and fixation analysis)
- Standard testing equipment for color fastness (e.g., crockmeter, light fastness tester)

### **Dyeing Procedure**

- · Preparation of Leather:
  - The chrome-tanned leather should be well-neutralized to a pH of 4.5-5.5 to ensure uniform dye penetration.
  - Wash the leather thoroughly to remove any residual salts or chemicals from the tanning process.
- Dye Bath Preparation:
  - Prepare the dye bath with a liquor ratio (ratio of the weight of the liquor to the weight of the leather) typically ranging from 10:1 to 20:1.
  - Dissolve the required amount of Acid Yellow 61 (e.g., 1-3% on the weight of the leather,
     % owf) in hot water (approximately 60°C) and then add it to the dye bath.
  - Add a leveling agent (e.g., 0.5-1.0% owf) to the dye bath to promote even dye uptake.
- Dyeing Process:



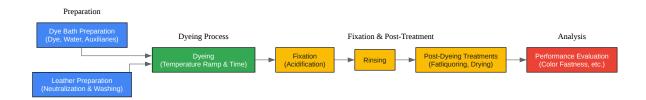
- Introduce the wet leather into the dyeing drum with the dye bath at an initial temperature of 30-40°C.
- Run the drum for 15-20 minutes to allow for the initial penetration of the dye.
- Gradually increase the temperature to 50-60°C over 30 minutes.
- Run the drum at this temperature for 45-60 minutes.

#### · Fixation:

- To fix the dye to the leather, gradually add formic acid (diluted 1:10 with water) in 2-3 portions every 10-15 minutes to lower the pH of the dye bath to 3.5-4.0. This acidification increases the cationic charge of the leather, promoting ionic bonding with the anionic dye.
   [3]
- Continue running the drum for another 30-45 minutes after the final addition of acid to ensure complete fixation.
- Rinsing and Neutralization:
  - Drain the exhausted dye bath.
  - Rinse the dyed leather with water at approximately 40°C until the water runs clear.
  - A light neutralization with a small amount of ammonia can be performed to bring the pH of the leather back to a suitable level for subsequent fatliquoring.
- Post-Dyeing Treatments:
  - Fatliquoring is carried out to impart softness and flexibility to the leather.
  - The leather is then dried and finished as required.

# Visualizations Experimental Workflow for Leather Dyeing



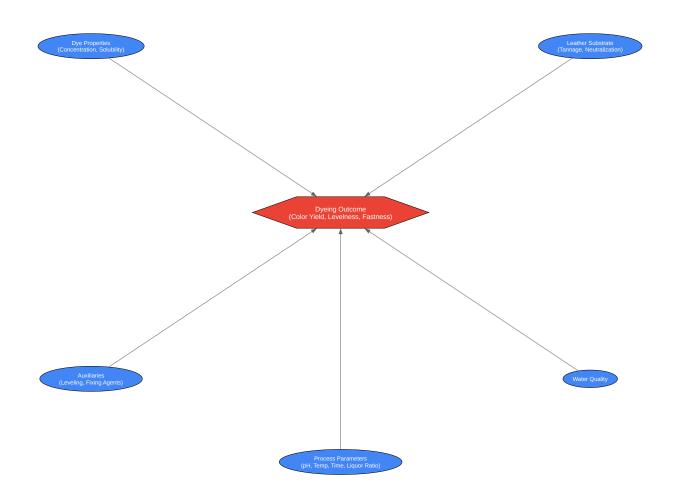


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Caption: General workflow for the leather dyeing process with acid dyes.

## **Factors Influencing Leather Dyeing Outcome**





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Caption: Key factors influencing the outcome of the leather dyeing process.



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